

AMARA Peptide (CAS 163560-19-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	163560-19-8
CAS No.:	163560-19-8
Cat. No.:	B612756

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Introduction: The Significance of the AMARA Peptide in Kinase Research

The AMARA peptide is a synthetic peptide that has become an indispensable tool for researchers investigating cellular signaling, particularly pathways regulated by AMP-activated protein kinase (AMPK) and Salt-inducible kinases (SIKs).^{[1][2][3][4][5]} Its sequence, H-Ala-Met-Ala-Arg-Ala-Ala-Ser-Ala-Ala-Ala-Leu-Ala-Arg-Arg-Arg-OH (AMARAASAAALARRR), contains the minimal phosphorylation site for AMPK and is recognized by all AMPK subfamily kinases.^{[6][7][8]} This specificity makes it a widely used substrate for measuring the activity of AMPK and related kinases, providing a reliable method to probe the intricate mechanisms of cellular energy sensing and metabolic regulation.^{[6][9][10]}

Physicochemical Properties

A thorough understanding of the AMARA peptide's physical and chemical characteristics is fundamental to its effective application in experimental settings.

Property	Value	Source(s)
CAS Number	163560-19-8	[1][2][11]
Molecular Formula	C62H115N27O17S	[1][2][11][12]
Molecular Weight	1542.81 g/mol	[1][2][11][12]
Amino Acid Sequence	AMARAASAAALARRR	[6][7][8]
Purity	Typically >95% by HPLC	[6][7]
Appearance	Lyophilized white powder	[7]
Solubility	Soluble in dilute acidic solutions and water.[1][6] Can be dissolved in 25mM Tris-HCl buffer (pH 7.5).[7]	
Storage	Store lyophilized powder at -20°C for up to one year.[1][7] [8] Once reconstituted, aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[3]	

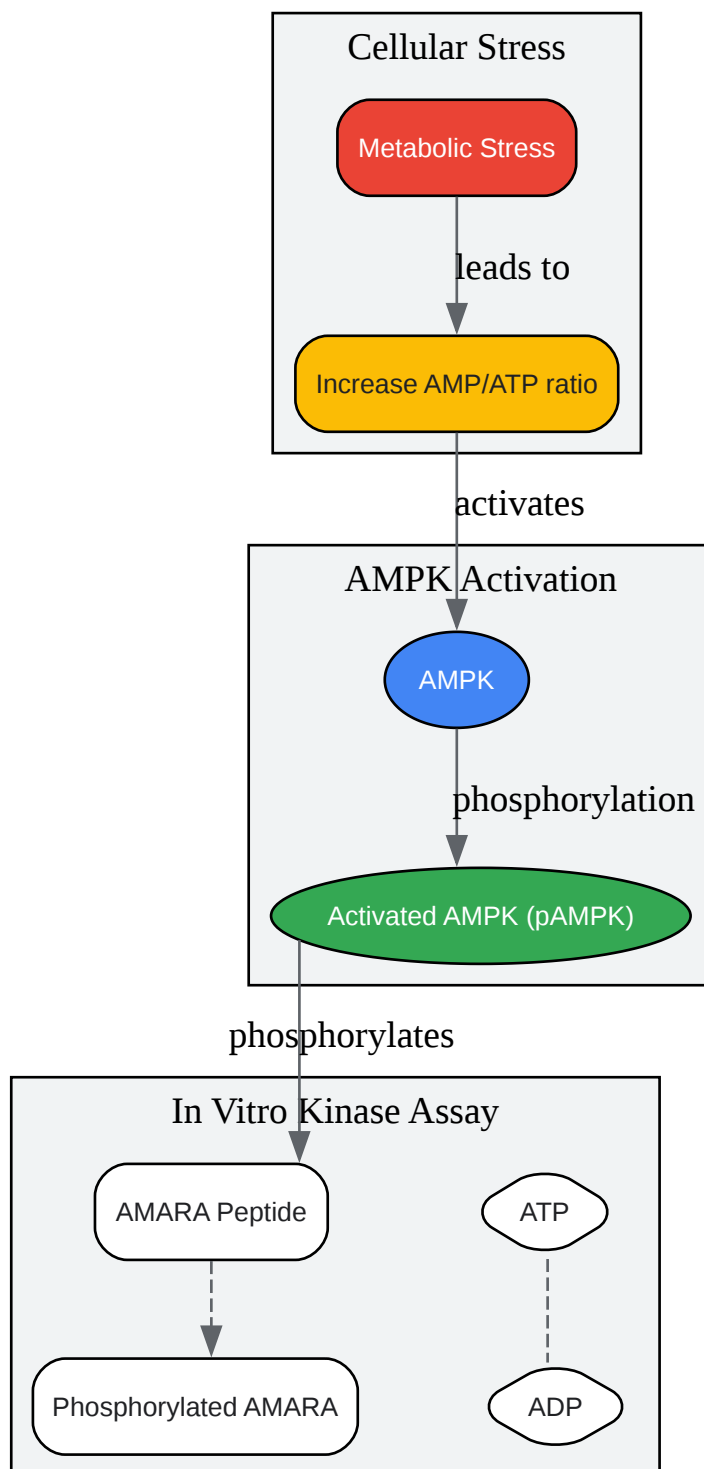
Mechanism of Action: A Substrate for Key Cellular Regulators

The primary utility of the AMARA peptide lies in its role as a specific substrate for a critical family of protein kinases.

The AMPK Signaling Pathway

AMPK is a central regulator of cellular energy homeostasis.[13] It acts as a sensor of cellular energy status, being activated during periods of metabolic stress when the ratio of AMP/ATP increases.[13] Once activated, AMPK initiates a cascade of events aimed at restoring energy balance by stimulating catabolic pathways that generate ATP and inhibiting anabolic pathways that consume ATP.[13]

The AMARA peptide serves as an artificial substrate that mimics a natural target of AMPK. The serine residue within the AMARA sequence is the specific site of phosphorylation by activated AMPK. By measuring the rate of phosphate incorporation into the AMARA peptide, researchers can quantify the enzymatic activity of AMPK in a given sample.



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Caption: AMPK activation by cellular stress and subsequent phosphorylation of the AMARA peptide.

SIK Family Kinases

The AMARA peptide is also a recognized substrate for Salt-inducible kinases (SIKs), which are members of the AMPK-related kinase family.[3][6] This broader substrate specificity should be considered when designing experiments and interpreting results, as the measured kinase activity may not be solely attributable to AMPK if SIKs are also active in the experimental system.

Experimental Protocol: Measuring AMPK Activity Using the AMARA Peptide

This protocol outlines a standard in vitro kinase assay to determine AMPK activity.

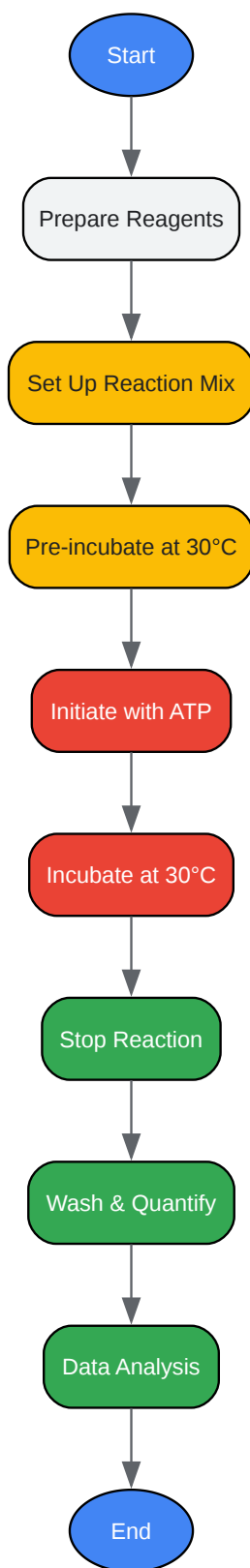
Materials:

- AMARA peptide
- Recombinant active AMPK
- Kinase assay buffer (e.g., 40 mM HEPES, pH 7.4, 80 mM NaCl, 5 mM MgCl₂, 1 mM DTT)
- [γ -³²P]ATP or a non-radioactive detection system (e.g., ADP-Glo™ Kinase Assay)
- ATP solution
- Phosphoric acid (for radioactive assays)
- P81 phosphocellulose paper (for radioactive assays)
- Scintillation counter and vials (for radioactive assays)

Procedure:

- Prepare the AMARA Peptide Stock Solution: Reconstitute the lyophilized AMARA peptide in sterile, nuclease-free water or a suitable buffer (e.g., 25 mM Tris-HCl, pH 7.5) to a stock concentration of 1 mg/mL.^[7] Mix gently to dissolve. Store aliquots at -20°C.
- Set Up the Kinase Reaction:
 - In a microcentrifuge tube, prepare the reaction mixture by adding the following components in order:
 - Kinase assay buffer
 - AMARA peptide (to a final concentration of 200 μM)
 - The sample containing AMPK (e.g., cell lysate, immunoprecipitated kinase, or purified recombinant AMPK)
 - Pre-incubate the mixture at 30°C for 5 minutes to allow the temperature to equilibrate.
- Initiate the Reaction:
 - Start the kinase reaction by adding [γ -³²P]ATP (to a final concentration of 100 μM, with a specific activity of ~500 cpm/pmol) or the appropriate reagents for a non-radioactive assay.
 - Incubate the reaction at 30°C for 10-20 minutes. The optimal incubation time may need to be determined empirically.
- Stop the Reaction:
 - For radioactive assays, terminate the reaction by spotting a portion of the reaction mixture onto a P81 phosphocellulose paper.
 - Immediately place the P81 paper into a beaker containing 0.75% phosphoric acid.
- Wash and Quantify (Radioactive Assay):
 - Wash the P81 papers three times for 5-10 minutes each in 0.75% phosphoric acid to remove unincorporated [γ -³²P]ATP.

- Perform a final wash with acetone to dry the papers.
- Place the dried P81 papers into scintillation vials, add scintillation fluid, and measure the incorporated radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate the amount of phosphate incorporated into the AMARA peptide based on the specific activity of the $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.
 - Express the kinase activity as pmol of phosphate transferred per minute per milligram of protein (pmol/min/mg).



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- [1. abmole.com](http://abmole.com) [abmole.com]
- [2. file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- [3. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [4. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [5. AMARA peptide | substrate for SIK and AMPK | CAS# 163560-19-8 | InvivoChem](#) [invivochem.com]
- [6. iscabiochemicals.com](http://iscabiochemicals.com) [iscabiochemicals.com]
- [7. cdn1.sinobiological.com](http://cdn1.sinobiological.com) [cdn1.sinobiological.com]
- [8. sinobiological.com](http://sinobiological.com) [sinobiological.com]
- [9. AMARA peptide substrate - Echelon Biosciences](#) [echelon-inc.com]
- [10. AMARA peptide - 1 mg](#) [anaspec.com]
- [11. nexconn.com](http://nexconn.com) [nexconn.com]
- [12. chembk.com](http://chembk.com) [chembk.com]
- [13. Mechanism of Action of Compound-13: An \$\alpha\$ 1-Selective Small Molecule Activator of AMPK - PMC](#) [pmc.ncbi.nlm.nih.gov]
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